

An In-depth Technical Guide to Resorcinol Bis(3aminophenyl) Ether

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Compound of Interest		
Compound Name:	1,3-Bis(3-aminophenoxy)benzene	
Cat. No.:	B075826	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Resorcinol Bis(3-aminophenyl) Ether, also known as **1,3-Bis(3-aminophenoxy)benzene** (APB), is an aromatic diamine that serves as a crucial monomer in the synthesis of high-performance polymers, particularly polyimides.[1] Its unique chemical structure, featuring flexible ether linkages and reactive amine functional groups, imparts desirable properties such as thermal stability, improved solubility, and processability to the resulting polymers. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and applications, with a particular focus on its relevance to materials science and potential implications in drug discovery.

Chemical Structure and Identification

The structural formula of Resorcinol Bis(3-aminophenyl) Ether consists of a central resorcinol ring linked to two 3-aminophenyl groups via ether bonds.

Struct	tural	Form	ula

Key Identifiers:



Identifier	Value
IUPAC Name	3,3'-[1,3-phenylenebis(oxy)]dianiline
Synonyms	Resorcinol Bis(3-aminophenyl) Ether, 1,3-Bis(3-aminophenoxy)benzene, APB
CAS Number	10526-07-5[2][3]
Molecular Formula	C18H16N2O2[2]
Molecular Weight	292.33 g/mol [2]

Physicochemical Properties

Resorcinol Bis(3-aminophenyl) Ether is a solid at room temperature, with its appearance ranging from white to light yellow or orange crystalline powder.[1] A summary of its key physicochemical properties is presented below.

Table of Physicochemical Properties:

Property	Value	Reference(s)	
Appearance	White to Light yellow to Light orange powder to crystal	[1]	
Melting Point	107.0 to 109.0 °C		
Solubility	Insoluble in water, slightly soluble in methanol.	[2][4]	
рКа	4.29±0.10 (Predicted)	[2]	
LogP	3.6	[5]	
Density	1.2±0.1 g/cm ³	[5]	
Boiling Point	479.9°C at 760 mmHg	[5]	
Flash Point	264.8±18.2 °C	[5]	



Experimental Protocols Synthesis of Resorcinol Bis(3-aminophenyl) Ether

A common method for the synthesis of Resorcinol Bis(3-aminophenyl) Ether involves a twostep process starting from resorcinol and m-dinitrobenzene, followed by a reduction step. An alternative high-yield, one-step process involves the reaction of 1,3-difluorobenzene with the alkali metal salt of 3-aminophenol.

Protocol: Two-Step Synthesis via Nucleophilic Aromatic Substitution and Reduction

Step 1: Synthesis of 1,3-Bis(3-nitrophenoxy)benzene This step involves the nucleophilic aromatic substitution of a dinitro-substituted benzene with resorcinol in the presence of a base.

- Materials: Resorcinol, 1-chloro-3-nitrobenzene, potassium carbonate, N,N-dimethylformamide (DMF).
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve resorcinol and a molar excess of 1-chloro-3-nitrobenzene in DMF.
 - Add potassium carbonate as a base.
 - Heat the mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC).
 - Cool the reaction mixture and pour it into water to precipitate the product.
 - Filter the precipitate, wash with water, and dry to obtain 1,3-Bis(3-nitrophenoxy)benzene.

Step 2: Reduction to **1,3-Bis(3-aminophenoxy)benzene** The dinitro compound is then reduced to the corresponding diamine.

- Materials: 1,3-Bis(3-nitrophenoxy)benzene, Palladium on activated carbon (Pd/C) catalyst, ethanol, hydrogen gas.
- Procedure:



- In a hydrogenation apparatus, dissolve the 1,3-Bis(3-nitrophenoxy)benzene in ethanol.
- Add a catalytic amount of Pd/C.
- Pressurize the vessel with hydrogen gas.
- Stir the reaction mixture at room temperature until the theoretical amount of hydrogen is consumed.
- Filter the catalyst and concentrate the filtrate under reduced pressure to yield Resorcinol Bis(3-aminophenyl) Ether.

Synthesis of Polyimides from Resorcinol Bis(3-aminophenyl) Ether

A conventional two-step synthesis is employed for preparing polyimides from this diamine.[6]

Protocol: Two-Step Polyimide Synthesis

Step 1: Poly(amic acid) Synthesis

- Materials: Resorcinol Bis(3-aminophenyl) Ether, aromatic dianhydride (e.g., pyromellitic dianhydride - PMDA), N,N-dimethylacetamide (DMAc).
- Procedure:
 - In a dry, nitrogen-purged flask, dissolve a specific amount of Resorcinol Bis(3aminophenyl) Ether in DMAc.
 - Gradually add an equimolar amount of the aromatic dianhydride to the stirred solution at room temperature.
 - Continue stirring for several hours to form a viscous poly(amic acid) solution.

Step 2: Thermal Imidization

Procedure:



- Cast the poly(amic acid) solution onto a glass plate to form a thin film.
- Heat the film in an oven under a controlled temperature program, typically with stepwise increases in temperature to a final temperature of around 300°C. This process removes the solvent and induces cyclodehydration to form the final polyimide film.

Applications

The primary application of Resorcinol Bis(3-aminophenyl) Ether is as a monomer for the synthesis of high-performance polyimides. These polymers exhibit excellent thermal stability, mechanical strength, and chemical resistance, making them suitable for demanding applications in the aerospace, electronics, and automotive industries.[7]

Table of Applications and Resulting Polymer Properties:

Application Area	Polymer Type	Key Properties	Reference(s)
Aerospace	Polyimide Composites	High thermal stability, lightweight, high strength-to-weight ratio	[7]
Electronics	Polyimide Films for Flexible Circuits, Insulators	Excellent dielectric properties, thermal stability, flexibility	[4]
Coatings	High-Performance Coatings	Chemical resistance, thermal stability	[2]

Relevance to Drug Development

While Resorcinol Bis(3-aminophenyl) Ether itself is not a therapeutic agent, its core structural motifs, namely the resorcinol ether and aminophenoxy groups, are found in various biologically active molecules. This makes it a valuable scaffold for medicinal chemistry and drug discovery efforts.

Recent research has highlighted the importance of resorcinol ether-based structures in the development of small molecule inhibitors for immune checkpoints, such as the programmed



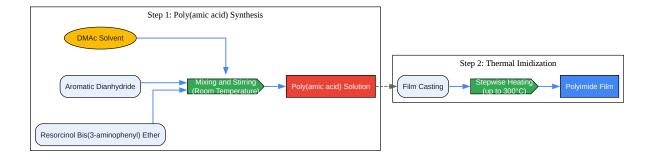
cell death protein 1 (PD-1) and its ligand (PD-L1).[8][9] Inhibition of the PD-1/PD-L1 pathway is a clinically validated strategy in cancer immunotherapy. The flexible ether linkage and the potential for diverse substitutions on the phenyl rings of the resorcinol ether scaffold allow for the fine-tuning of binding affinity and pharmacokinetic properties of potential drug candidates. [8][9][10]

Furthermore, aminophenoxy moieties are present in compounds with a range of pharmacological activities, including antibacterial, antifungal, and anticancer properties.[11][12] The amino group provides a site for further chemical modification, enabling the synthesis of libraries of compounds for biological screening.

Visualizations

Experimental Workflow: Polyimide Synthesis

The following diagram illustrates the typical two-step process for synthesizing polyimides from Resorcinol Bis(3-aminophenyl) Ether and an aromatic dianhydride.



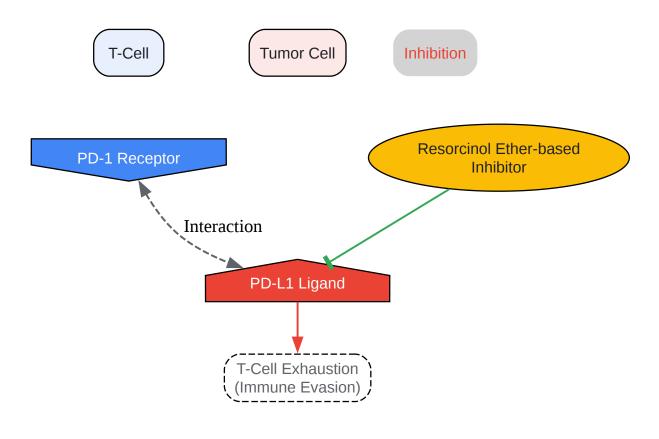
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Caption: Workflow for the two-step synthesis of polyimide films.



Signaling Pathway Relevance: PD-1/PD-L1 Inhibition

This diagram illustrates the conceptual inhibition of the PD-1/PD-L1 signaling pathway by small molecules containing resorcinol ether-like scaffolds.



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Caption: Conceptual model of PD-1/PD-L1 pathway inhibition.

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